Benzyl Nitrite: A Comprehensive Safety and Technical Overview for Researchers

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Compound of Interest

Compound Name:	*Benzyl nitrite*
CAS No.:	*935-05-7*
Cat. No.:	*B15496680*

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This technical guide provides an in-depth analysis of the safety data sheet (SDS) information for **benzyl nitrite**. It is intended for researchers, scientists, and professionals in drug development who handle or are investigating this compound. This document synthesizes available data on the physicochemical properties, toxicological profile, and safe handling procedures for **benzyl nitrite**. Detailed experimental protocols for key safety assessments and visualizations of relevant biological pathways are also presented to provide a comprehensive resource.

Physicochemical Properties

Benzyl nitrite (CAS No. 935-05-7) is the ester of benzyl alcohol and nitrous acid.[1][2][3] A summary of its key physical and chemical properties is presented in Table 1. This data is critical for understanding its behavior under various experimental and storage conditions.

Table 1: Physical and Chemical Properties of **Benzyl Nitrite**

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Property	Value	Source(s)
Molecular Formula	$C_7H_7NO_2$	[1][2][3]
Molecular Weight	137.14 g/mol	[1][2][3]
Appearance	Data not available	
Boiling Point	180 °C at 760 mmHg	[1]
Density	1.09 g/cm³	[1]
Flash Point	71.2 °C	[1]
Vapor Pressure	1.24 mmHg at 25 °C	[1]
Refractive Index	1.512	[1]
Solubility	Data not available	

Toxicological Information and GHS Classification

A complete, officially published Safety Data Sheet from a major supplier with comprehensive toxicological data for **benzyl nitrite** is not readily available. A partial SDS indicates "no data available" for GHS classification.[4] Therefore, the following information is based on general knowledge of organic nitrites and related benzyl compounds. It is imperative that users of **benzyl nitrite** conduct their own risk assessments based on the most current and comprehensive data available.

Organic nitrites are known to be potent vasodilators and can cause a rapid drop in blood pressure, dizziness, and headaches. Inhalation or ingestion can lead to methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing its ability to carry oxygen.

Table 2: Anticipated GHS Hazard Classification for **Benzyl Nitrite** (Extrapolated)

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Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Cardiovascular System)	Category 2	H371: May cause damage to organs

Note: This table is an extrapolation based on the known hazards of similar compounds and should be used for guidance only. A definitive GHS classification should be obtained from a validated SDS.

Experimental Protocols for Safety Assessment

For novel compounds like **benzyl nitrite** where extensive toxicological data is lacking, standardized experimental protocols are essential for a thorough safety assessment. The following are detailed methodologies for key toxicological endpoints based on OECD guidelines.

Acute Oral Toxicity - Acute Toxic Class Method (OECD Guideline 423)

This method is a stepwise procedure using a limited number of animals to classify a substance into one of the GHS categories for acute oral toxicity.[5][6][7][8][9]

Methodology:

- Test Animals: Healthy, young adult rats of a single sex (typically females) are used. Animals are acclimated to laboratory conditions for at least 5 days prior to the test.

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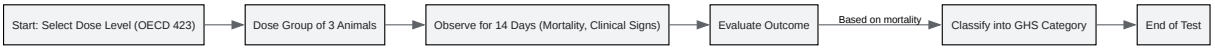
- Dose Levels: The test is initiated using a starting dose selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- Procedure:
  - A group of three animals is dosed with the starting dose.
  - If mortality is observed in two or three animals, the test is repeated with a lower dose.
  - If one or no animals die, the test is repeated with a higher dose.
  - This process is continued until a clear outcome is obtained, allowing for classification.
- Observations: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Data Analysis: The number of animals that die at each dose level is used to determine the GHS category.



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Workflow for Acute Oral Toxicity Testing (OECD 423).

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD Guideline 439)

This in vitro method assesses the potential of a substance to cause skin irritation by measuring its cytotoxicity on a reconstructed human epidermis model.[10][11][12][13]

Methodology:

- Test System: A commercially available, validated reconstructed human epidermis (RhE) model is used.
- Procedure:

- The test substance is applied topically to the surface of the RhE tissue.
- After a defined exposure period (e.g., 60 minutes), the substance is removed by rinsing.
- The tissues are incubated for a post-exposure period (e.g., 42 hours).

- Viability Assessment: Tissue viability is determined using a colorimetric assay (e.g., MTT assay), which measures the activity of mitochondrial dehydrogenases in viable cells.
- Data Analysis: The viability of the treated tissues is compared to that of negative controls. A substance is classified as a skin irritant if the mean tissue viability is reduced below a certain threshold (typically ≤ 50%).



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Workflow for In Vitro Skin Irritation Testing (OECD 439).

Signaling Pathway of Vasodilation

Organic nitrites, including **benzyl nitrite**, are known to be potent vasodilators. Their mechanism of action involves the release of nitric oxide (NO), which initiates a signaling cascade leading to the relaxation of vascular smooth muscle.[14][15][16][17][18]

The key steps in this pathway are:

- Nitric Oxide (NO) Release: **Benzyl nitrite** is metabolized in the body, releasing nitric oxide.
- Guanylate Cyclase Activation: NO diffuses into vascular smooth muscle cells and binds to and activates the enzyme soluble guanylate cyclase (sGC).
- cGMP Production: Activated sGC catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP).
- Protein Kinase G (PKG) Activation: Increased levels of cGMP activate cGMP-dependent protein kinase (PKG).

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- Calcium Level Reduction: PKG activation leads to a decrease in intracellular calcium concentration through various mechanisms, including the inhibition of calcium influx and the sequestration of calcium into intracellular stores.
- Myosin Light Chain Dephosphorylation: The reduction in intracellular calcium leads to the dephosphorylation of myosin light chains.
- Smooth Muscle Relaxation: Dephosphorylation of myosin light chains results in the relaxation of the vascular smooth muscle, leading to vasodilation.

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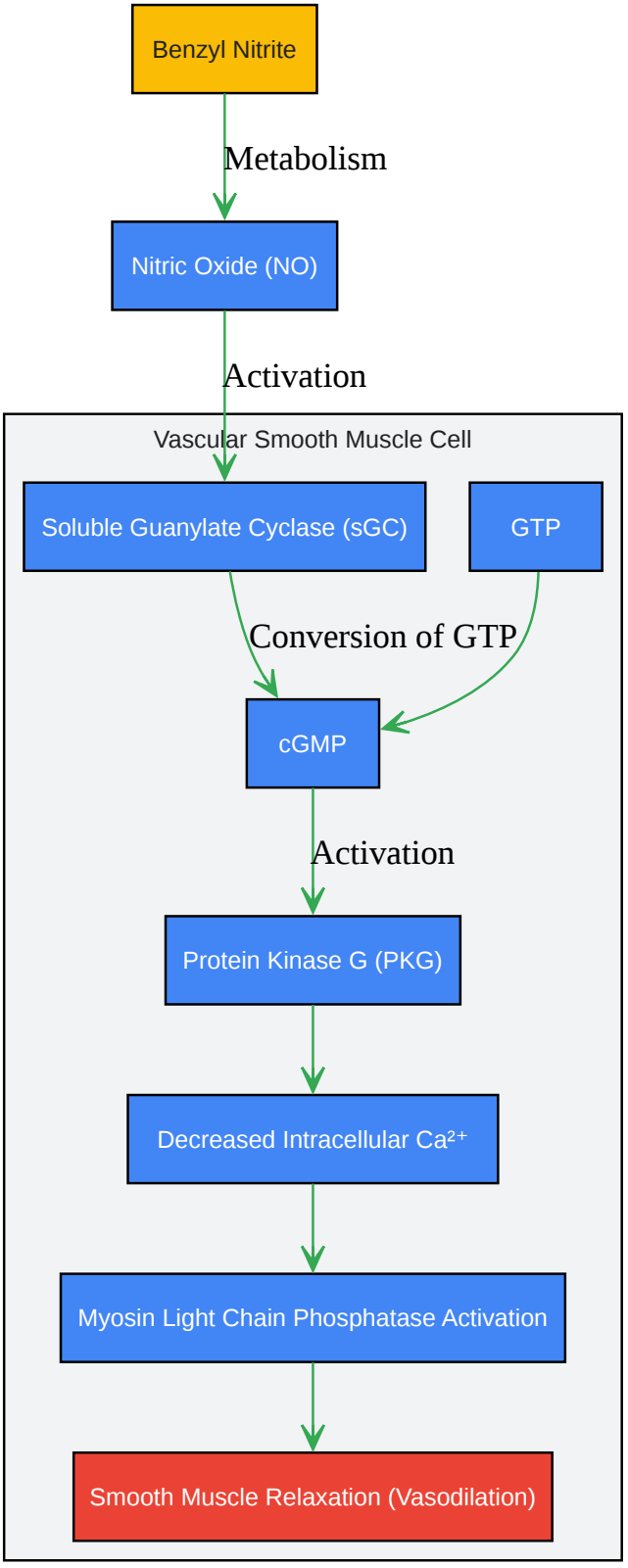

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Signaling Pathway of **Benzyl Nitrite**-Induced Vasodilation.

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Safe Handling and Storage

Given the potential hazards, strict safety protocols should be followed when handling **benzyl nitrite**.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.
- Respiratory Protection: Use in a well-ventilated area, preferably in a chemical fume hood. If inhalation risk is high, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

Handling:

- Avoid contact with skin, eyes, and clothing.[19][20]
- Do not breathe vapors or mist.[20]
- Keep away from heat, sparks, and open flames.[19]
- Use non-sparking tools.
- Wash thoroughly after handling.[19]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[19]
- Store away from incompatible materials such as strong oxidizing agents.[21]
- Keep in a locked storage area.

First Aid Measures

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- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.[21]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustible liquid. Vapors may form explosive mixtures with air.[22] Emits toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

Dispose of contents and container in accordance with all local, regional, national, and international regulations. Do not allow to enter sewers or waterways.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety data sheet. Users are strongly advised to consult a comprehensive and verified SDS from a reputable supplier before handling **benzyl nitrite**. All chemical handling should be conducted by trained personnel in a suitably equipped laboratory.

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